

Proper storage and handling procedures for 4,6-DimethylNicotinic acid.

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Compound of Interest

Compound Name: 4,6-DimethylNicotinic acid

Cat. No.: B189552

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Application Notes and Protocols for 4,6-DimethylNicotinic Acid

Introduction

4,6-DimethylNicotinic acid is a derivative of nicotinic acid (niacin or Vitamin B3), a fundamental component in various biological processes. As a pyridine derivative, it holds potential as a building block in the synthesis of pharmacologically active compounds. These application notes provide detailed procedures for the proper storage, handling, and use of **4,6-DimethylNicotinic acid**, tailored for researchers, scientists, and professionals in drug development.

Disclaimer: Specific experimental data for **4,6-DimethylNicotinic acid** is limited. Therefore, the following protocols and data are based on established information for closely related compounds, such as nicotinic acid and its monomethylated derivatives. Researchers should validate these procedures for their specific applications.

Physicochemical and Safety Data

Proper handling of any chemical begins with understanding its fundamental properties and associated hazards.

Table 1: Physicochemical Properties of Nicotinic Acid Derivatives

Property	Value (for 6-Methylnicotinic acid)	References
CAS Number	3222-47-7	[1]
Molecular Formula	C ₇ H ₇ NO ₂	[2]
Appearance	White to off-white crystalline solid	[3]
Solubility	Soluble in water, ethanol, and methanol.	[3]

| Storage Temperature | 15 - 25 °C (Recommended) |[\[4\]](#) |

Table 2: Hazard Identification and GHS Classification

Hazard	Classification	Pictogram	Signal Word	Hazard Statements
Skin Irritation	Category 2	GHS07	Warning	H315: Causes skin irritation. [1] [2]
Eye Irritation	Category 2A	GHS07	Warning	H319: Causes serious eye irritation. [1] [2] [5]
Respiratory Irritation	Category 3	GHS07	Warning	H335: May cause respiratory irritation. [6]

| Sensitization | - | GHS08 | Danger | H317: May cause an allergic skin reaction. H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[5\]](#) |

Proper Storage and Handling Protocols

Adherence to correct storage and handling procedures is critical to ensure compound stability and personnel safety.

2.1. Storage Conditions

To maintain the integrity and stability of **4,6-DimethylNicotinic acid**, store the compound under the following conditions:

- Temperature: Store in a dry place at a recommended temperature of 15–25 °C.[4] For long-term storage, refer to the product-specific label, as refrigeration (4°C) or freezing (-20°C) may be advised.[5][7]
- Atmosphere: Keep the container tightly closed and dry.[1][5] For compounds sensitive to air, storing under an inert atmosphere is recommended.[8]
- Container: Use original, tightly sealed containers. Avoid using metal containers.[5]
- Security: Keep locked up or in an area accessible only to qualified and authorized personnel. [5]

2.2. Safe Handling Workflow

A systematic workflow minimizes the risk of exposure and contamination.



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Caption: General workflow for safely handling **4,6-DimethylNicotinic acid**.

2.3. Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side-shields or goggles.[1]
- Hand Protection: Wear compatible chemical-resistant gloves.[5]

- Skin and Body Protection: Wear a lab coat. Ensure skin is not exposed.[\[1\]](#)

2.4. First Aid Measures

In case of accidental exposure, follow these procedures immediately.

Table 3: First Aid Protocols

Exposure Route	Protocol	References
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[1] [5]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If irritation occurs, get medical advice.	[1] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.	[1] [5]

| Ingestion | Clean mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [\[1\]](#)[\[9\]](#) |

Experimental Protocols

The following are generalized protocols for common laboratory applications.

3.1. Protocol for Stock Solution Preparation

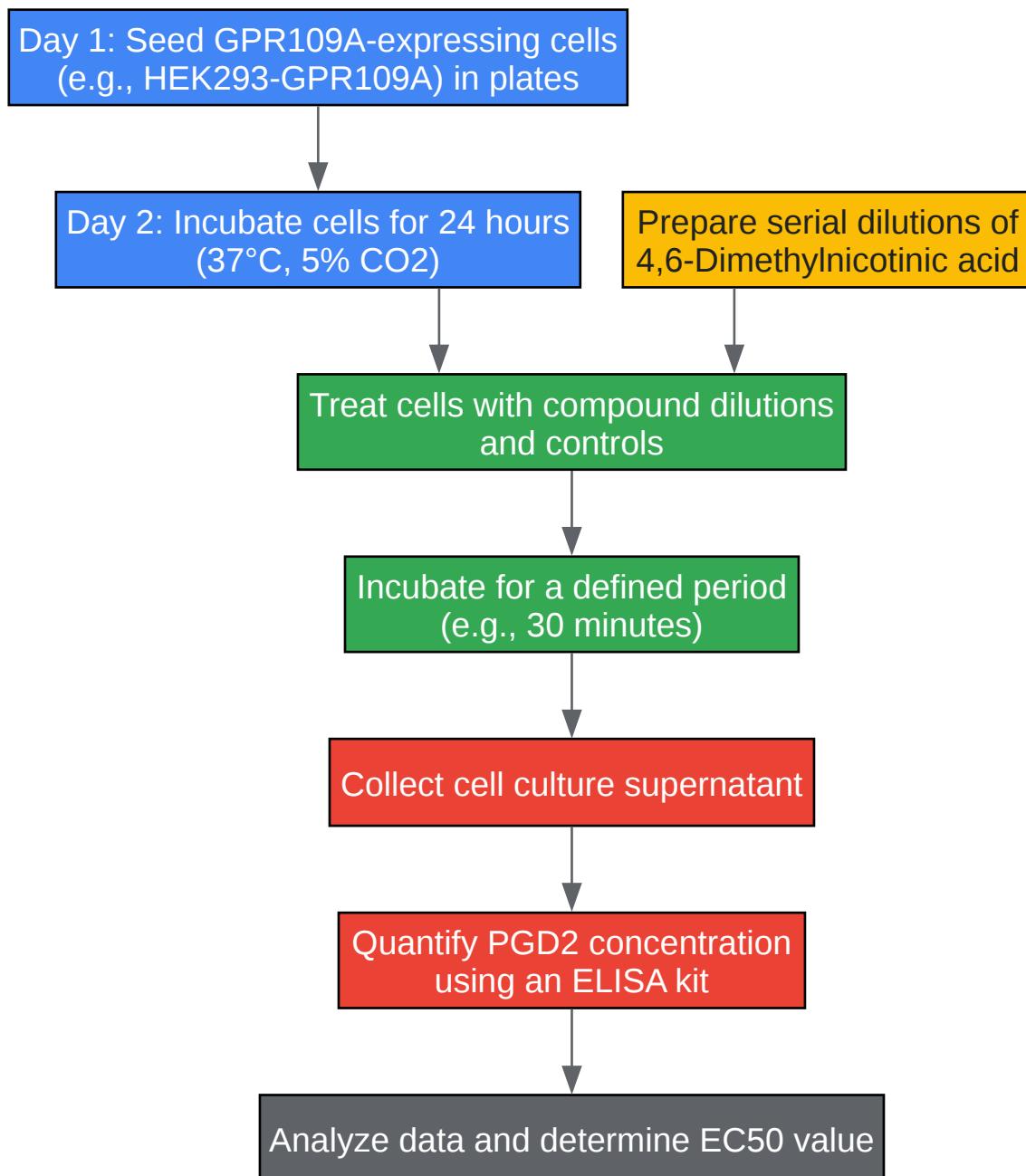
This protocol outlines the preparation of a 10 mM stock solution in DMSO.

- Materials:

- **4,6-DimethylNicotinic acid**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator
- Procedure:
 - Calculate the mass of **4,6-DimethylNicotinic acid** required. For a 10 mM solution, this is 1.5116 mg per 1 mL of solvent.
 - Weigh the calculated amount of the compound in a fume hood and transfer it to a volumetric flask.
 - Add a portion of the DMSO (approximately 70% of the final volume).
 - Mix thoroughly to dissolve the compound. Use a vortex mixer or sonicator if necessary to ensure complete dissolution. Some related compounds are soluble in DMSO at concentrations up to 100 mg/mL.^[7]
 - Once dissolved, add DMSO to the final desired volume.
 - Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -20°C or -80°C for long-term stability.^[7]

3.2. Protocol for In Vitro GPR109A Activation Assay

Nicotinic acid and its derivatives are known agonists of the G protein-coupled receptor GPR109A (HCAR2).^{[10][11]} This assay measures receptor activation by quantifying the downstream release of Prostaglandin D2 (PGD2).^[11]

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Caption: Experimental workflow for a GPR109A activation assay.

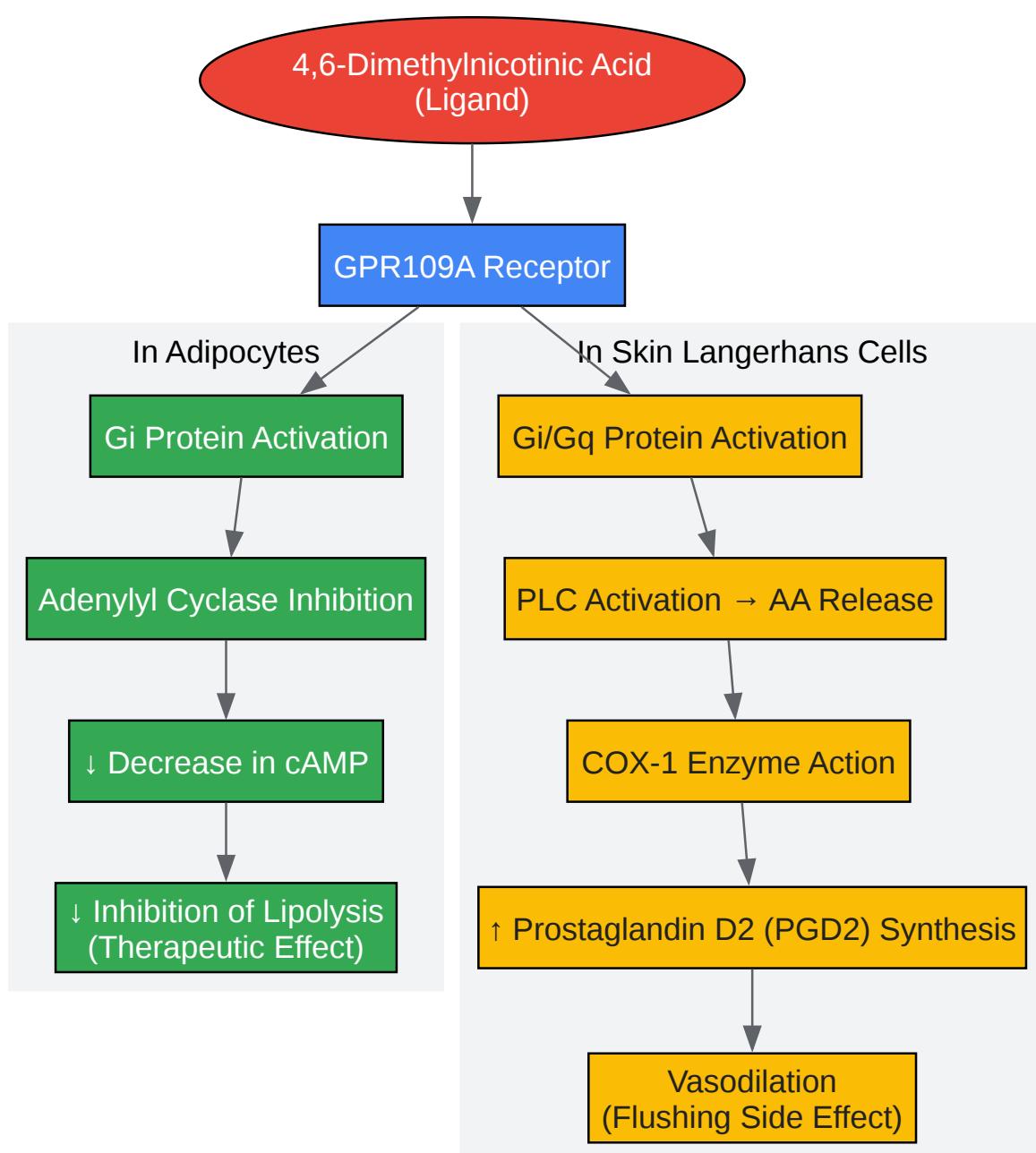
- Methodology:

- Cell Culture: Culture cells expressing the GPR109A receptor (e.g., engineered HEK293 cells) in appropriate media and seed them into multi-well plates.

- Compound Preparation: Prepare a dose-response curve by performing serial dilutions of the **4,6-Dimethylnicotinic acid** stock solution in assay buffer.
- Cell Treatment: Remove the culture medium from the cells and add the compound dilutions. Include a vehicle control (e.g., DMSO) and a positive control (e.g., nicotinic acid).
- Incubation: Incubate the plate at 37°C for a specified time to allow for receptor activation and PGD2 release.[11]
- Supernatant Collection: Carefully collect the cell culture supernatant for analysis.[11]
- Quantification: Measure the concentration of PGD2 in the supernatant using a commercially available ELISA kit, following the manufacturer's instructions.
- Data Analysis: Plot the PGD2 concentration against the compound concentration and fit the data to a dose-response curve to determine the EC₅₀ value.[12]

Biological Signaling Pathway

The primary mechanism of action for nicotinic acid involves the activation of the GPR109A receptor, which leads to distinct downstream effects in different tissues.

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Caption: Simplified GPR109A signaling pathway in different cell types.

Activation of GPR109A in adipocytes inhibits adenylyl cyclase, leading to reduced lipolysis and a decrease in circulating free fatty acids, which is a therapeutic goal in treating dyslipidemia.

[11] In contrast, activation in skin cells leads to the synthesis and release of PGD2, causing vasodilation, commonly known as flushing.[11]

Waste Disposal Protocol

Proper disposal of chemical waste is essential for environmental and workplace safety.

- Chemical Waste: Dispose of unused **4,6-DimethylNicotinic acid** and its solutions as chemical waste in accordance with national and local regulations.[1][5] Do not dispose of it down the drain.[5][9]
- Contaminated Materials: Dispose of any materials that have come into contact with the compound (e.g., pipette tips, gloves, empty containers) in a designated solid chemical waste container.[5]
- Container Disposal: Handle uncleaned, empty containers as you would the product itself.[5] They can be sent to a professional drum re-conditioner or an approved landfill.[13]

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